

1-Propanesulfonic acid molecular weight and formula

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Compound of Interest

Compound Name: *1-Propanesulfonic acid*

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In-Depth Technical Guide: 1-Propanesulfonic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Propanesulfonic acid**, a versatile organosulfur compound. The document details its fundamental molecular properties, a laboratory-scale synthesis protocol, and its relevance in various scientific applications.

Core Molecular Data

The fundamental quantitative data for **1-Propanesulfonic acid** is summarized in the table below for easy reference and comparison.

Property	Value	Citations
Molecular Formula	C ₃ H ₈ O ₃ S	[1] [2]
Molecular Weight	124.16 g/mol	[1] [2]
CAS Number	5284-66-2	[1]
Appearance	Colorless to pale yellow flakes or crystals	[2]
Density	Approximately 1.22 g/cm ³	[2]
Melting Point	>180°C	[2]
Acidity (pKa)	Predicted at 1.92	[2]

Synthesis of 1-Propanesulfonic Acid: An Experimental Protocol

A common laboratory-scale method for the synthesis of **1-Propanesulfonic acid** involves the oxidation of n-Propanethiol. The following protocol is a detailed methodology for this synthesis.

Materials:

- n-Propanethiol (0.52 g; 6.8 mmol)
- Dimethyl sulfoxide (DMSO) (0.1 ml; 1.5 mmol)
- Hydrogen iodide (HI) (0.02 ml of a 47 wt. % aqueous solution; 0.13 mmol)
- Water (10 ml)
- 0.1 Normal aqueous sodium hydroxide (for titration)

Equipment:

- Glass pressure reactor
- Stirring apparatus

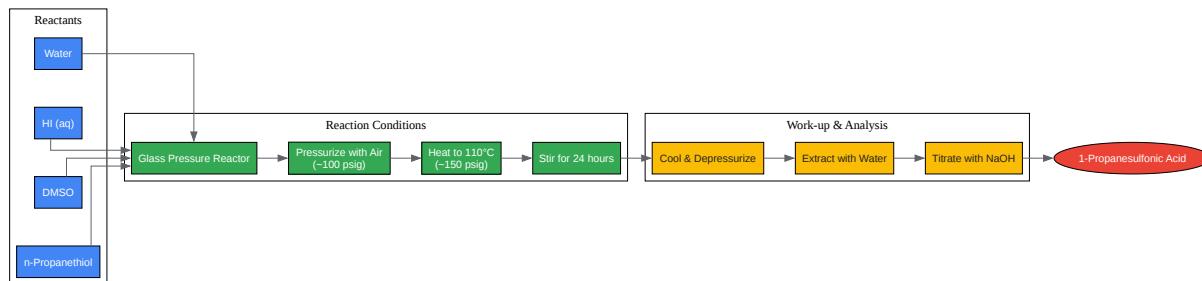
- Heating mantle or oil bath
- Extraction funnel
- Titration setup (buret, flask, etc.)

Experimental Procedure:

- Reactor Charging: In a glass pressure reactor, combine n-Propanethiol (0.52 g), dimethyl sulfoxide (0.1 ml), hydrogen iodide (0.02 ml of a 47 wt. % aqueous solution), and water (10 ml).[1]
- Pressurization and Heating: Seal the reactor and pressurize it with air to approximately 100 psig. Heat the reactor to 110°C, at which point the internal pressure should be around 150 psig.[1]
- Reaction: Maintain the reaction mixture at 110°C for 24 hours with continuous stirring.[1]
- Cooling and Depressurization: After 24 hours, cool the reactor to room temperature and slowly depressurize it.[1]
- Extraction: Transfer the contents of the reactor to an extraction funnel and extract the product with 25 ml of water.[1]
- Quantification: The yield of n-propane sulfonic acid in the aqueous fraction can be determined by titration with a 0.1 Normal aqueous sodium hydroxide solution. A reported yield for this method is approximately 47% (0.4 g).[1]

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **1-Propanesulfonic acid** from n-Propanethiol.



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Synthesis of **1-Propanesulfonic Acid** Workflow

Applications and Relevance in Research and Drug Development

1-Propanesulfonic acid and its derivatives are utilized in various industrial and research applications. Its strong acidic nature makes it a suitable catalyst in organic reactions such as esterification and condensation.^[2] In the context of drug development, its structure allows for its incorporation as a functional group into more complex molecules, serving as a key pharmaceutical intermediate.^[2]

While direct involvement of **1-Propanesulfonic acid** in specific signaling pathways is not extensively documented in publicly available literature, sulfonic acid-containing polymers have been shown to exhibit biological activity. For instance, poly(2-acrylamido-2-methyl-**1-propanesulfonic acid**) (PAMPS) has demonstrated potent inhibitory effects on angiogenesis,

suggesting a potential area for further investigation into the biological roles of smaller sulfonic acid compounds.

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References

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